

Personal protective equipment for handling 2-Methylphenethyl alcohol

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Compound of Interest

Compound Name: 2-Methylphenethyl alcohol

Cat. No.: B011782

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Essential Safety and Handling Guide for 2-Methylphenethyl Alcohol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Methylphenethyl alcohol** (CAS No: 19819-98-8). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier and Properties:

Property	Value
CAS Number	19819-98-8[1]
Molecular Formula	C ₉ H ₁₂ O[2]
Molecular Weight	136.19 g/mol [2]
Appearance	Liquid
Boiling Point	243-244 °C
Density	1.016 g/mL at 25 °C
Flash Point	102 °C / 215.6 °F[3]

Hazard Identification and Personal Protective Equipment (PPE)

2-Methylphenethyl alcohol is harmful if swallowed and can cause serious eye damage.^[1] Some data also suggests it may cause skin and respiratory irritation.^[4] Adherence to the following PPE guidelines is mandatory to minimize exposure.

PPE Category	Item	Specifications and Recommendations
Eye/Face Protection	Safety Goggles	Tight-sealing safety goggles are required to protect against splashes. ^[3] A face shield is recommended when there is a significant risk of splashing. ^[3]
Hand Protection	Chemically Resistant Gloves	Nitrile or neoprene gloves are suitable options. Gloves must be inspected before use and disposed of immediately if contaminated. ^[1]
Body Protection	Laboratory Coat	A standard, long-sleeved laboratory coat should be worn to protect skin and clothing.
Respiratory Protection	Respirator	Generally not required under normal handling conditions with adequate ventilation. If vapors or aerosols are generated, use a NIOSH-approved air-purifying respirator with an organic vapor cartridge. ^[3]

Operational Plan for Handling

A systematic approach is crucial for minimizing risks when working with **2-Methylphenethyl alcohol**.

1. Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before starting any work.
- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[3\]](#)[\[5\]](#)
- Don the appropriate PPE as detailed in the table above.

2. Handling:

- Conduct all work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[5\]](#)[\[6\]](#)
- Avoid direct contact with the skin, eyes, and clothing.[\[3\]](#)[\[5\]](#)
- When transferring the substance, do so carefully to prevent splashing or the generation of aerosols.
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[4\]](#)

3. Post-Handling:

- Thoroughly wash hands with soap and water after handling is complete.
- Clean and decontaminate the work surface.
- Properly remove and dispose of contaminated PPE.

Emergency Procedures

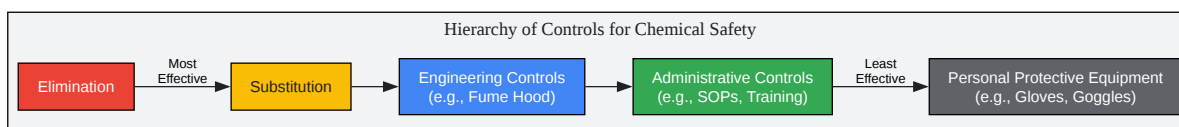
Incident	First-Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1]
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1][4]

Spill, Storage, and Disposal Plans

Spill Management: In the event of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[5] Absorb the spill with an inert material (e.g., sand or earth) and place it in a suitable, sealed container for disposal.[3][5]

Storage: Store **2-Methylphenethyl alcohol** in a tightly closed container in a cool, dry, and well-ventilated area.[3][4] Keep it away from incompatible materials such as strong oxidizing agents and strong acids.[3]

Disposal: All waste containing **2-Methylphenethyl alcohol** must be collected in a clearly labeled, sealed, and chemically compatible container.[6] Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[1]



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Caption: Hierarchy of controls for managing chemical exposure risks.

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